

Preparing Stock Solutions of alpha-Methyltryptamine (AMT) Hydrochloride for Preclinical Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *AMT hydrochloride*

Cat. No.: *B1143389*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of alpha-methyltryptamine (AMT) hydrochloride for use in preclinical research settings. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Compound Information

Alpha-methyltryptamine (AMT) is a synthetic tryptamine with psychedelic, stimulant, and entactogenic effects.[1] It is a non-selective agonist of serotonin receptors, a releasing agent of serotonin, norepinephrine, and dopamine, and an inhibitor of monoamine oxidase (MAO).[1] The hydrochloride salt of AMT is a common form used in research due to its increased stability and solubility in aqueous solutions.

Chemical Properties of **AMT Hydrochloride**

Property	Value	Reference
CAS Number	879-36-7	[2]
Molecular Formula	C ₁₁ H ₁₄ N ₂ · HCl	[2]
Molecular Weight	210.7 g/mol	[2]
Appearance	Crystalline solid	[2]
Purity	≥98%	[2]

Solubility Data

The solubility of **AMT hydrochloride** in various solvents is a critical factor in the preparation of stock solutions. The following table summarizes the maximum concentration of **AMT hydrochloride** in commonly used laboratory solvents.

Solubility of AMT Hydrochloride

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Dimethylformamide (DMF)	11	52.2	[2]
Dimethyl sulfoxide (DMSO)	11	52.2	[2]
Ethanol	20	94.9	[2]
Phosphate-Buffered Saline (PBS, pH 7.2)	5	23.7	[2]

Experimental Protocols

Materials and Equipment

- alpha-Methyltryptamine hydrochloride (≥98% purity)

- High-purity solvents (DMSO, DMF, Ethanol, sterile PBS)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or heat block for gentle warming

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AMT hydrochloride** in DMSO.

- Calculate the required mass:
 - Molecular Weight (MW) of **AMT hydrochloride** = 210.7 g/mol
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 210.7 \text{ g/mol} = 0.002107 \text{ g} = 2.107 \text{ mg}$
- Weigh the compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh 2.107 mg of **AMT hydrochloride** into the tube.
- Dissolve the compound:
 - Add 1 mL of high-purity DMSO to the tube containing the **AMT hydrochloride**.
 - Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.

- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C in tightly sealed tubes. For short-term storage (a few days), 4°C may be acceptable, but long-term storage at low temperatures is recommended to ensure stability.

Protocol for Preparing a 5 mM Stock Solution in PBS (pH 7.2)

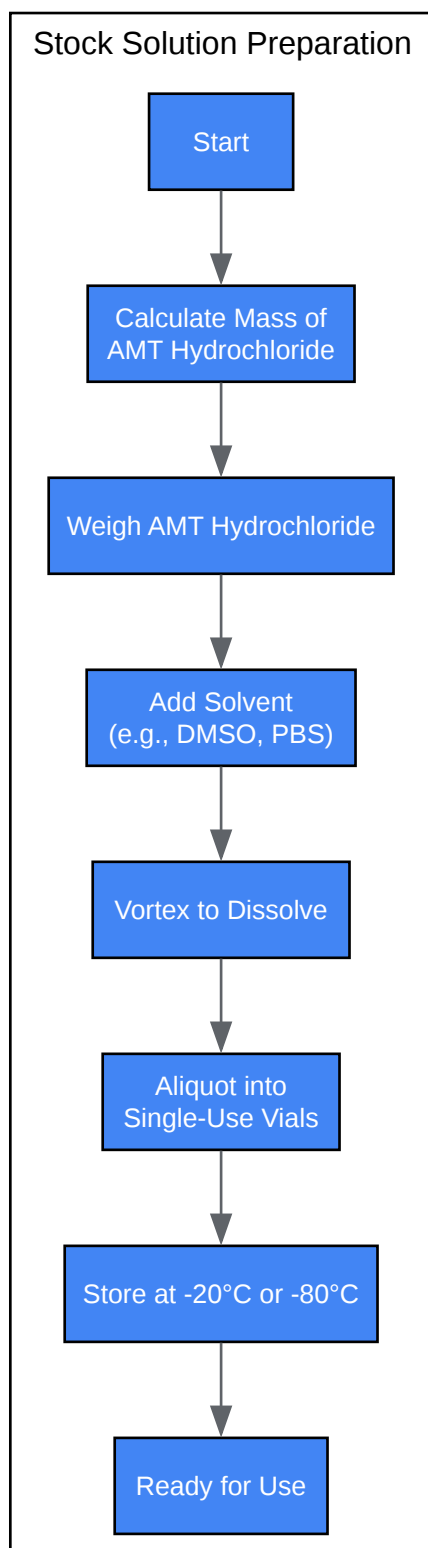
This protocol is suitable for experiments requiring a stock solution in a physiologically relevant buffer.

- Calculate the required mass:
 - To prepare 1 mL (0.001 L) of a 5 mM (0.005 mol/L) solution:
 - $\text{Mass (g)} = 0.005 \text{ mol/L} \times 0.001 \text{ L} \times 210.7 \text{ g/mol} = 0.0010535 \text{ g} = 1.054 \text{ mg}$
- Weigh the compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Accurately weigh 1.054 mg of **AMT hydrochloride** into the tube.
- Dissolve the compound:
 - Add 1 mL of sterile PBS (pH 7.2) to the tube.
 - Vortex thoroughly until the compound is fully dissolved.
- Storage:
 - Aqueous stock solutions are generally less stable than those in organic solvents. It is recommended to prepare fresh solutions for each experiment. If short-term storage is

necessary, store at 4°C for no longer than 24 hours. For longer-term storage, aliquoting and freezing at -80°C is advisable, though stability should be validated.

Visualization of Experimental Workflow and Signaling Pathway

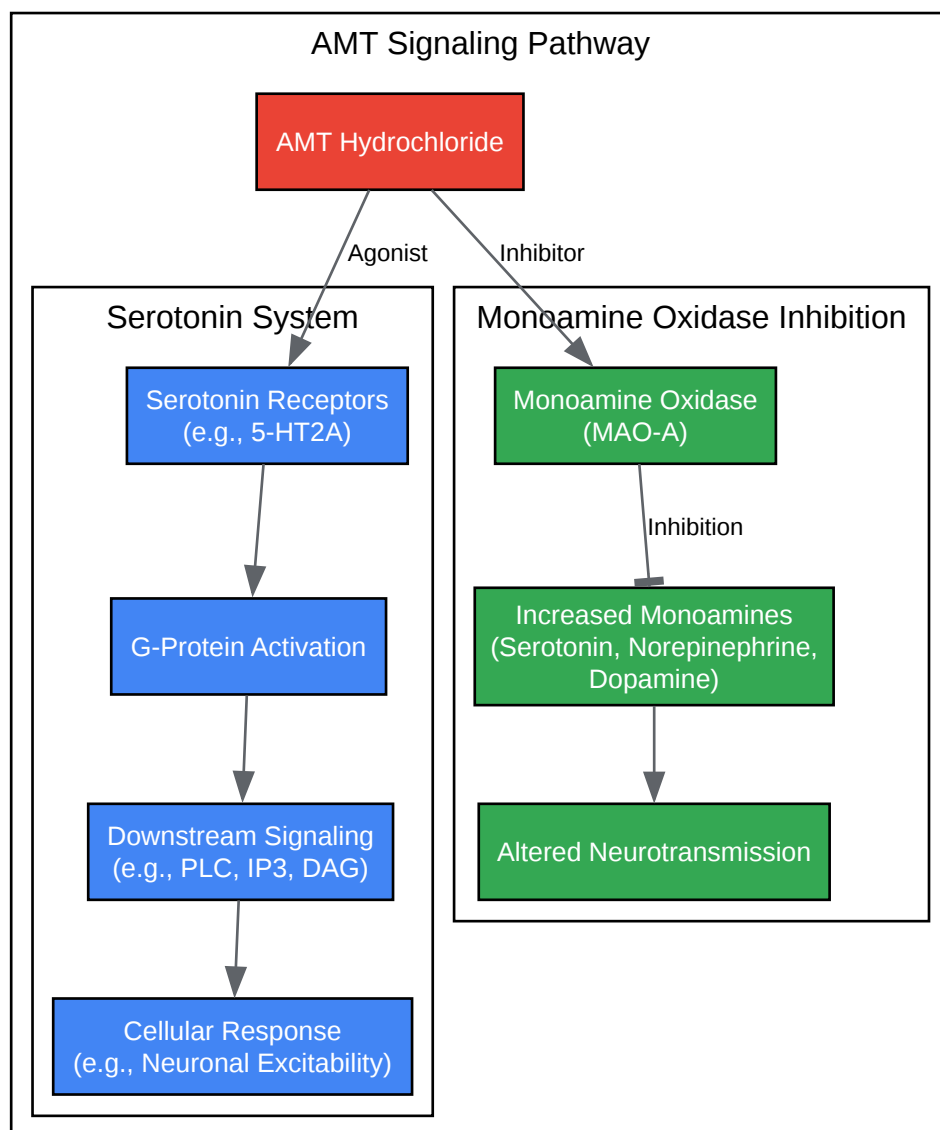
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **AMT hydrochloride** stock solutions.

Simplified Signaling Pathway of AMT



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Caption: Simplified signaling pathway of **AMT hydrochloride**.

Safety Precautions

AMT hydrochloride is a psychoactive compound and should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. All handling should be performed in a well-ventilated area or a fume hood. Consult the Safety Data Sheet (SDS) for detailed safety information before use.

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References

- 1. α -Methyltryptamine - Wikipedia [en.wikipedia.org]
- 2. caymanchem.com [caymanchem.com]
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